Application Note: Protocol for Synthesis of 3-(3-Methylphenoxy)-5-nitroaniline

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Compound of Interest

Compound Name:	*3-(3-Methylphenoxy)-5-nitroaniline*
CAS No.:	*352637-09-3*
Cat. No.:	*B411924*

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Executive Summary

This application note details a robust, two-step synthetic route for **3-(3-Methylphenoxy)-5-nitroaniline**, a critical scaffold in the development of Type II kinase inhibitors (e.g., analogs of Sorafenib).

The protocol prioritizes regioselectivity and scalability. It utilizes a Nucleophilic Aromatic Substitution (

) followed by a regioselective Zinin reduction. Unlike non-selective hydrogenation methods that risk over-reduction to the diamine, this guide employs a sulfide-mediated reduction to ensure high fidelity conversion of a single nitro group to an amine.

Key Performance Indicators

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Parameter	Specification
Overall Yield	60–75% (2 steps)
Purity (HPLC)	>98%
Key Reagents	1-Chloro-3,5-dinitrobenzene, 3-Cresol, Sodium Sulfide
Total Time	~12 Hours (excluding drying)

Retrosynthetic Analysis & Strategy

The synthesis is designed around the latent symmetry of the 3,5-dinitrobenzene core. By introducing the ether linkage first, we desymmetrize the electronic environment slightly, though the primary challenge remains the selective reduction of one nitro group in the presence of another.

Strategic Logic

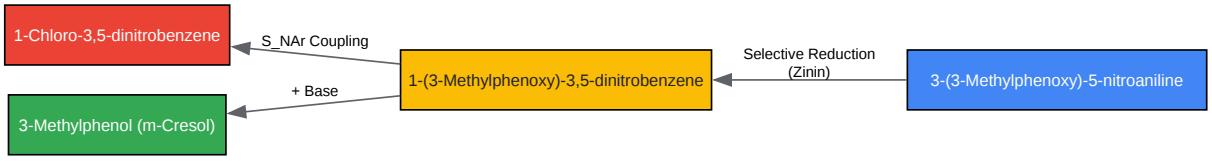
- Step 1 (

  ): Displacement of the chloride in 1-chloro-3,5-dinitrobenzene by the phenoxide of 3-cresol. The strong electron-withdrawing nature of two nitro groups makes the chloride highly labile, allowing mild conditions.

- Step 2 (Selective Reduction): The use of Sodium Sulfide (

) allows for the partial reduction of m-dinitroarenes. Catalytic hydrogenation (

) is avoided as it typically yields the diamine.



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Figure 1: Retrosynthetic disconnection showing the assembly of the diaryl ether followed by functional group manipulation.

Experimental Protocols

Stage 1: Synthesis of 1-(3-Methylphenoxy)-3,5-dinitrobenzene

Principle: Nucleophilic Aromatic Substitution (

). Safety Note: Nitro-aromatics are energetic materials. Avoid excessive heat and friction.

Materials

- 1-Chloro-3,5-dinitrobenzene (20.2 g, 100 mmol)
- 3-Methylphenol (m-cresol) (11.9 g, 110 mmol)
- Potassium Carbonate (

  ), anhydrous (20.7 g, 150 mmol)
- DMF (Dimethylformamide) (100 mL)
- Ethyl Acetate / Hexanes (for workup)

Procedure

- Setup: Charge a 500 mL round-bottom flask (RBF) with 1-chloro-3,5-dinitrobenzene and DMF. Stir until dissolved.
- Addition: Add 3-methylphenol to the solution.
- Basification: Add

  in a single portion. The suspension may turn bright yellow/orange due to phenoxide formation.
- Reaction: Heat the mixture to 80°C under nitrogen atmosphere for 4 hours.
  - Checkpoint: Monitor by TLC (20% EtOAc/Hexane). Starting material (

) should disappear; Product (

) will appear.

- Quench: Cool to room temperature and pour the reaction mixture into 500 mL of ice-water with vigorous stirring. The product should precipitate as a solid.[1]
- Isolation: Filter the precipitate. Wash the filter cake copiously with water (

  mL) to remove residual DMF and inorganic salts.
- Purification: Recrystallize from Ethanol or dry in a vacuum oven at 45°C if the crude purity is >95% by NMR.

Expected Yield: 24.5 g (90%) Appearance: Pale yellow solid.

Stage 2: Synthesis of 3-(3-Methylphenoxy)-5-nitroaniline

Principle: Zinin Reduction (Regioselective Sulfide Reduction). Mechanism: The sulfide ion (

) attacks the nitro group, forming a nitroso intermediate, which is eventually reduced to the amine while sulfur is oxidized to thiosulfate/elemental sulfur.

Materials

- 1-(3-Methylphenoxy)-3,5-dinitrobenzene (Stage 1 Product) (13.7 g, 50 mmol)
- Sodium Sulfide nonahydrate (

) (18.0 g, 75 mmol)
- Sodium Bicarbonate (

) (6.3 g, 75 mmol)
- Methanol (150 mL)
- Water (50 mL)

Procedure

- Reagent Prep: In a beaker, dissolve

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and

in water (50 mL).

- Chemistry Note: Adding bicarbonate buffers the solution and generates

  (Sodium Hydrosulfide), which is the active reducing species, mitigating side reactions caused by high alkalinity.

- Solubilization: In a 500 mL RBF equipped with a reflux condenser, dissolve the dinitro intermediate (13.7 g) in Methanol (150 mL). Heat to near reflux to ensure complete dissolution.
- Addition: Dropwise add the aqueous sulfide solution to the methanolic nitro solution over 20 minutes via an addition funnel.
  - Visual Cue: The solution will turn deep red/brown.
- Reflux: Heat the mixture at reflux (65°C) for 3–4 hours.
  - Critical Control: Do not extend reaction time beyond 5 hours to prevent over-reduction to the diamine.
- Workup: Evaporate most of the methanol under reduced pressure. Pour the residue into crushed ice (300 g).
- Extraction: Extract the aqueous slurry with Ethyl Acetate (

  mL).
- Washing: Wash the combined organics with Brine, dry over

  , and concentrate.
- Purification: The crude material often contains sulfur (yellow powder). Purify via Flash Column Chromatography (Gradient: 10%

  40% EtOAc in Hexanes).

Expected Yield: 8.5 g (70%) Appearance: Orange/Yellow crystalline solid.

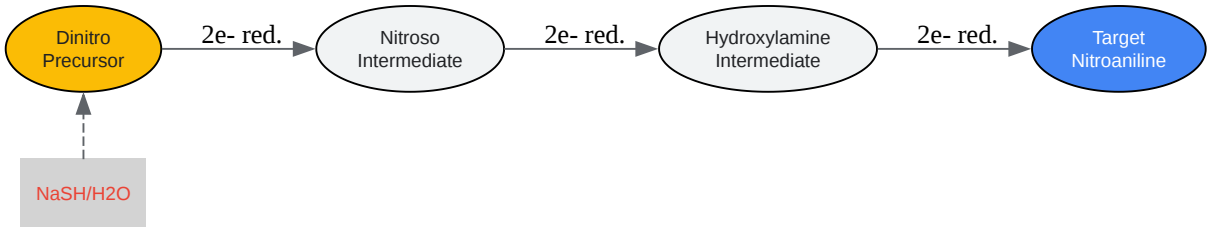
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Analytical Validation

Assay	Expected Result	Interpretation
1H NMR (DMSO-d6)	7.0-7.4 (m, 4H, Phenoxy), 7.1 (t, 1H), 7.3 (t, 1H), 7.5 (t, 1H) (Aniline core)	Look for the loss of symmetry in the central ring compared to the dinitro precursor.
Broad Singlet	5.8 ppm (2H)	Characteristic protons (exchangeable with).
MS (ESI)		Confirms mono-amine formation ( ).

Mechanistic Pathway (Zinin Reduction)

The selectivity of the Zinin reduction arises because the reduction of the first nitro group increases the electron density of the ring (via the new amino group), making the second nitro group significantly harder to reduce with the mild sulfide reagent.



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Figure 2: Simplified electron flow for the stepwise reduction of the nitro group.

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Safety & Handling

- Hydrogen Sulfide (

  ): The acidification of sulfide waste generates highly toxic

  gas. Quench all sulfide waste with bleach (sodium hypochlorite) in a fume hood before disposal to oxidize sulfides to sulfates.

- Nitro Compounds: Polynitro aromatics can be explosive. Do not distill the dinitro intermediate to dryness at high temperatures.

- Skin Contact: Nitroanilines are readily absorbed through the skin and are toxic. Double-gloving (Nitrile) is mandatory.

References

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